

# Optimal storage conditions for lyophilized ACTH (2-24)

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## Compound of Interest

Compound Name: ACTH (2-24) (human, bovine, rat)

Cat. No.: B3029479

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## Technical Support Center: Lyophilized ACTH (2-24)

This technical support center provides researchers, scientists, and drug development professionals with essential information on the optimal storage, handling, and use of lyophilized Adrenocorticotrophic Hormone (ACTH) (2-24).

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for lyophilized ACTH (2-24)?

A1: For optimal stability, lyophilized ACTH (2-24) should be stored in a freezer at temperatures of -20°C or lower.<sup>[1][2][3]</sup> When stored under these conditions, protected from moisture and light, the peptide is expected to be stable for several years.<sup>[2][3]</sup> For short-term storage, such as a few days to weeks, refrigeration at 4°C is acceptable.<sup>[4][5]</sup>

Q2: How should I handle the lyophilized powder before reconstitution?

A2: Before opening the vial, it is crucial to allow it to warm to room temperature in a desiccator.<sup>[4]</sup> This prevents the condensation of atmospheric moisture onto the hygroscopic peptide powder, which can significantly reduce its long-term stability. Once opened, weigh out the desired amount quickly in a clean, dry environment and tightly reseal the vial.

Q3: What is the recommended procedure for reconstituting lyophilized ACTH (2-24)?

A3: The choice of solvent depends on the experimental application. For many in vitro assays, sterile, distilled water or a buffer at a pH between 5 and 7 is suitable. If solubility is an issue, a small amount of 0.1% acetic acid can be used to dissolve the peptide, followed by dilution with the desired buffer. Gently swirl or pipette up and down to dissolve the peptide completely. Avoid vigorous shaking, which can cause aggregation.

Q4: What are the optimal storage conditions for reconstituted ACTH (2-24) solutions?

A4: Peptide solutions are significantly less stable than their lyophilized form.<sup>[5]</sup> For short-term storage (up to one week), reconstituted ACTH (2-24) can be stored at 4°C. For longer-term storage, it is highly recommended to aliquot the solution into single-use volumes and store them frozen at -20°C or -80°C.<sup>[1]</sup> This practice is critical to avoid repeated freeze-thaw cycles, which can lead to peptide degradation.<sup>[1][4]</sup>

Q5: What are the main degradation pathways for ACTH (2-24)?

A5: Like other peptides, ACTH (2-24) is susceptible to several degradation pathways. The primary concerns are:

- Oxidation: The methionine (Met) residue in the sequence is prone to oxidation.<sup>[2]</sup>
- Hydrolysis: Peptide bonds can be cleaved by water, a reaction that is accelerated at non-optimal pH and higher temperatures.
- Deamidation: Asparagine (Asn) and glutamine (Gln) residues, if present in a similar peptide, can undergo deamidation.<sup>[2]</sup>

## Data Presentation

Table 1: Recommended Storage Conditions for Lyophilized ACTH (2-24)

Storage Duration	Temperature	Additional Recommendations	Expected Stability
Short-Term	4°C	Keep vial tightly sealed and protected from light.	Several days to weeks
Long-Term	-20°C to -80°C	Store in a desiccator to prevent moisture absorption. Protect from light.	Several years

Table 2: Stability of Reconstituted ACTH in Solution (General Guidance)

Storage Temperature	Duration	Recommendations
4°C	Up to 1 week	Use sterile buffer (pH 5-7).
-20°C	Up to 3-4 months	Aliquot into single-use vials to avoid freeze-thaw cycles.
-80°C	Up to 1 year	Aliquot into single-use vials for maximum stability.

Note: Specific quantitative stability data for lyophilized ACTH (2-24) is not readily available. The provided information is based on general peptide stability guidelines.

## Experimental Protocols

### Protocol 1: Reconstitution of Lyophilized ACTH (2-24) for In Vitro Assays

Objective: To prepare a stock solution of ACTH (2-24) for use in cell-based or other in vitro experiments.

Materials:

- Lyophilized ACTH (2-24)

- Sterile, distilled water or a suitable sterile buffer (e.g., PBS, pH 7.2-7.4)
- 0.1% acetic acid solution (optional, for solubility enhancement)
- Sterile, low-protein-binding polypropylene tubes
- Calibrated micropipettes and sterile tips

#### Procedure:

- **Equilibrate:** Allow the vial of lyophilized ACTH (2-24) to warm to room temperature in a desiccator for at least 30 minutes.
- **Solvent Addition:** Briefly centrifuge the vial to ensure all the powder is at the bottom. Carefully open the vial and add the desired volume of sterile water or buffer to achieve the target stock concentration (e.g., 1 mg/mL).
- **Dissolution:** Gently swirl the vial or pipette the solution up and down to ensure the peptide is completely dissolved. Avoid vigorous vortexing or shaking. If the peptide does not dissolve readily, sonication in a water bath for a few minutes may be helpful.
- **Aliquoting:** Once fully dissolved, immediately aliquot the stock solution into single-use, sterile, low-protein-binding polypropylene tubes. The volume of each aliquot should be appropriate for a single experiment to avoid freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C or -80°C until use.

## Protocol 2: Assessment of ACTH (2-24) Stability by HPLC

**Objective:** To determine the degradation rate of ACTH (2-24) under specific storage conditions.

#### Materials:

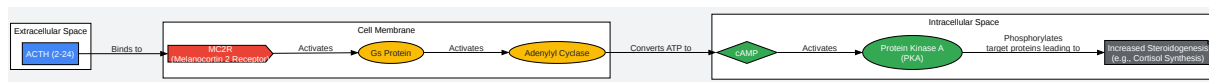
- Reconstituted ACTH (2-24) solution
- HPLC system with a UV detector

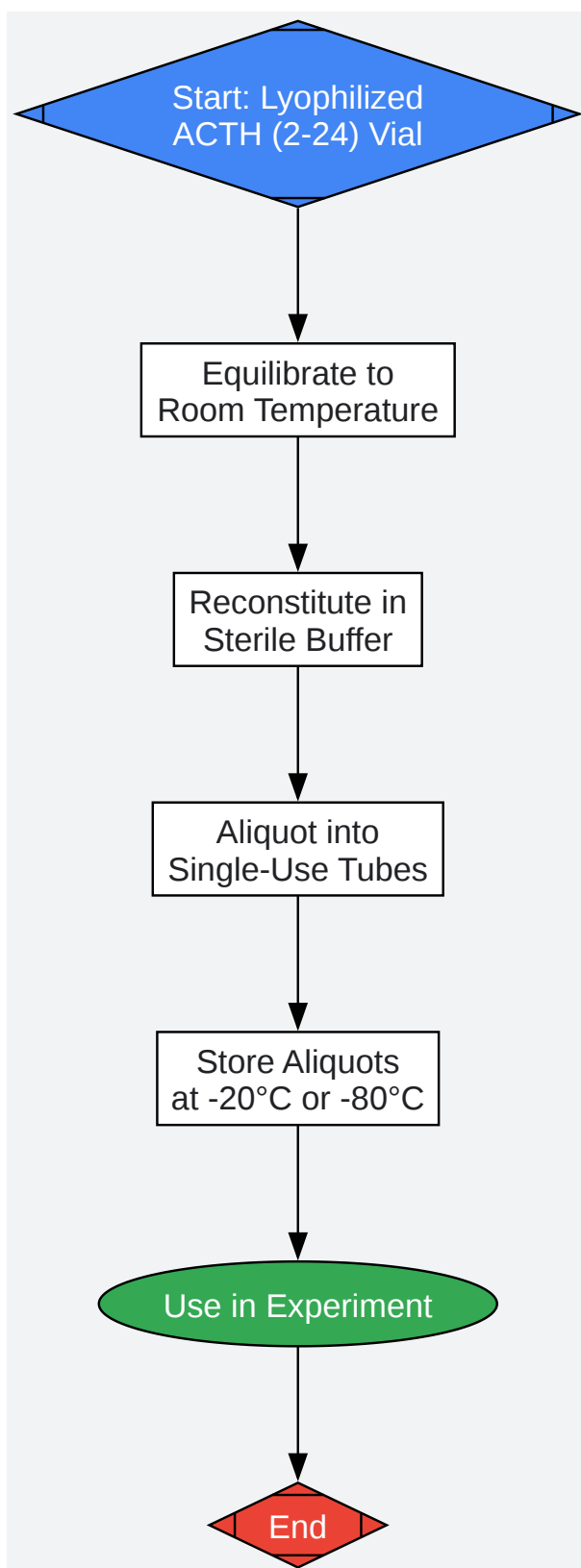
- C18 reverse-phase HPLC column
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Temperature-controlled incubator or water bath

#### Procedure:

- **Sample Preparation:** Prepare a solution of ACTH (2-24) at a known concentration in the desired buffer.
- **Initial Analysis (Time 0):** Immediately after preparation, inject an aliquot of the solution into the HPLC system to obtain the initial peak area corresponding to the intact peptide.
- **Incubation:** Store the remaining solution under the desired test conditions (e.g., 4°C, 25°C, 37°C).
- **Time-Point Analysis:** At predetermined time points (e.g., 1, 4, 8, 24, 48 hours), withdraw an aliquot of the peptide solution and inject it into the HPLC system.
- **Data Analysis:**
  - Integrate the peak area of the intact ACTH (2-24) at each time point.
  - Calculate the percentage of the remaining peptide at each time point relative to the initial (Time 0) peak area.
  - Plot the percentage of the remaining peptide against time to determine the stability profile and degradation kinetics.

## Mandatory Visualizations





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